

# Application of Benzylpenicillin Benzathine in Veterinary Experimental Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Benzylpenicillin Benzathine*

Cat. No.: *B8081738*

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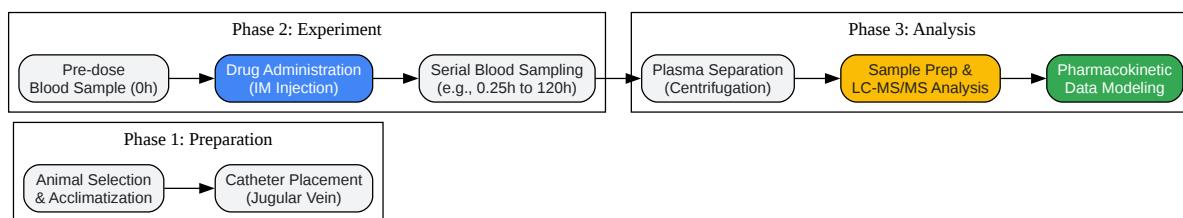
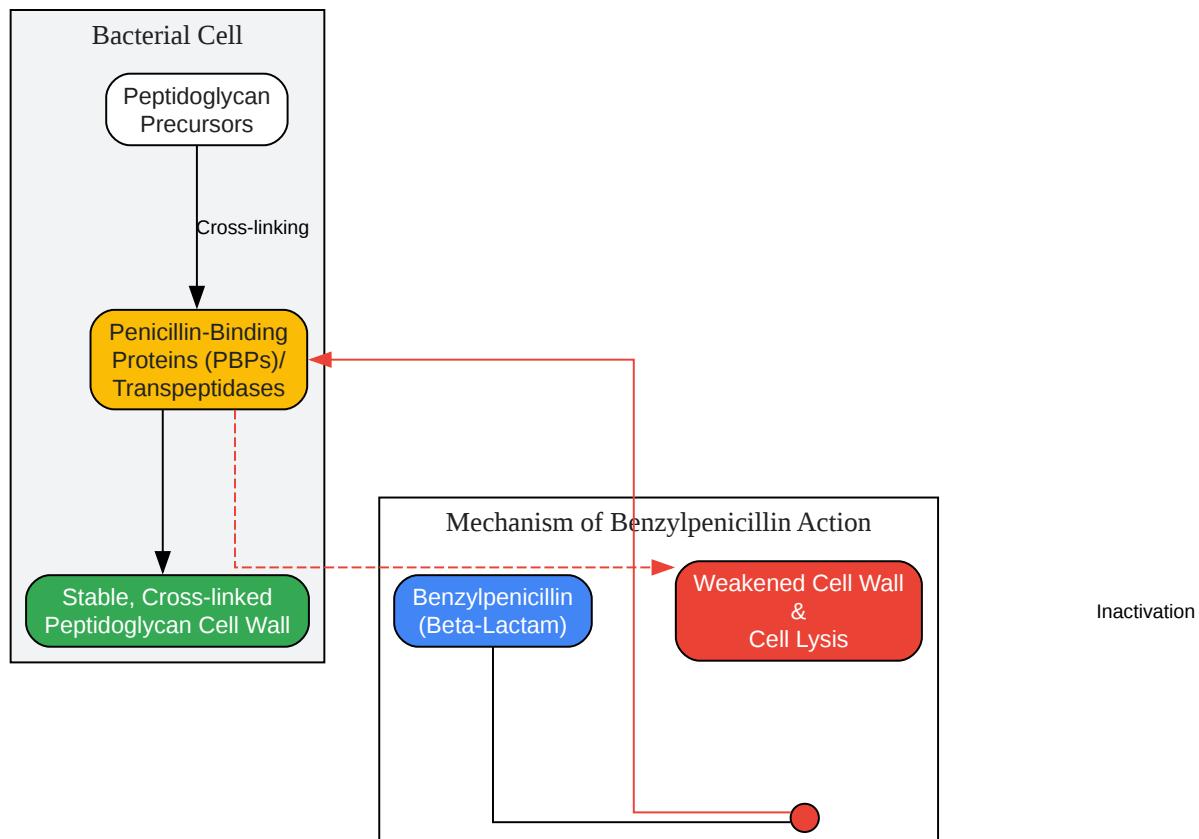
## Introduction

**Benzylpenicillin benzathine**, also known as Penicillin G benzathine, is a long-acting formulation of penicillin. Its primary application in veterinary medicine is in the treatment of systemic infections caused by bacteria susceptible to penicillin. The formulation provides a sustained-release of benzylpenicillin following intramuscular (IM) or subcutaneous (SC) injection, which allows for less frequent administration compared to more soluble penicillin salts, thereby enhancing compliance and reducing stress on the animals.<sup>[1]</sup> It is particularly effective against Gram-positive bacteria by inhibiting the synthesis of the bacterial cell wall.<sup>[1]</sup> This document provides detailed application notes and protocols for the use of **benzylpenicillin benzathine** in veterinary experimental studies, with a focus on pharmacokinetic and efficacy evaluations.

## Mechanism of Action

Benzylpenicillin is a beta-lactam antibiotic that exerts its bactericidal effect by inhibiting the biosynthesis of peptidoglycan, a critical component of the bacterial cell wall. It specifically targets and acylates the active site of transpeptidases (also known as Penicillin-Binding Proteins or PBPs). This inactivation prevents the final cross-linking step in peptidoglycan

synthesis, leading to a weakened cell wall. In the osmotically unstable environment of the host, this structural failure results in cell lysis and bacterial death.



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## References

- 1. Predicted efficacy and tolerance of different dosage regimens of benzylpenicillin in horses based on a pharmacokinetic study with three IM formulations and one IV formulation - PMC [pmc.ncbi.nlm.nih.gov]
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